

In-Depth Technical Guide: 2-Ethyl-6-methylaniline-d13

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethyl-6-methylaniline-d13

Cat. No.: B567785

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Isotopically labeled compounds are indispensable tools in pharmaceutical research, metabolic studies, and quantitative analysis. The substitution of hydrogen atoms with their heavier, stable isotope, deuterium (^2H or D), creates a molecule with a higher mass but nearly identical chemical properties. This mass difference is readily detectable by mass spectrometry, making deuterated compounds excellent internal standards for pharmacokinetic (PK) studies and in vitro drug metabolism assays.

This document provides a technical overview of **2-Ethyl-6-methylaniline-d13**, focusing on the determination of its molecular weight, a critical parameter for its application in quantitative mass spectrometry.

Molecular Weight Determination

The molecular weight of a deuterated compound is calculated by referencing the molecular formula of the non-labeled parent compound and substituting the atomic mass of hydrogen with that of deuterium for the labeled positions.

2.1 Parent Compound: 2-Ethyl-6-methylaniline

The parent compound, 2-Ethyl-6-methylaniline, has the molecular formula $C_9H_{13}N$.^{[1][2][3]} Its average molecular weight is widely cited as 135.21 g/mol.^{[1][2][3][4][5][6][7]}

2.2 Labeled Compound: **2-Ethyl-6-methylaniline-d13**

The "-d13" designation signifies that all 13 hydrogen atoms in the parent molecule have been replaced by deuterium atoms. The molecular formula for the labeled compound is therefore $C_9D_{13}N$.

2.3 Calculation

To calculate the molecular weight of the deuterated compound, we perform the following steps:

- Start with the precise molecular weight of the parent compound: 135.2062 g/mol.^[8]
- Subtract the mass of the 13 replaced hydrogen (1H) atoms. The atomic mass of the most common hydrogen isotope, protium, is approximately 1.007825 Da.^[9]
- Add the mass of the 13 deuterium (2H) atoms. The atomic mass of deuterium is approximately 2.014102 Da.^{[9][10]}

Calculation:

$(\text{Molecular Weight of } C_9H_{13}N) - (13 * \text{Atomic Mass of } ^1H) + (13 * \text{Atomic Mass of } ^2H)$

$$= 135.2062 - (13 * 1.007825) + (13 * 2.014102) = 135.2062 - 13.101725 + 26.183326 = 148.2878 \text{ g/mol}$$

This calculated value represents the average molecular weight for **2-Ethyl-6-methylaniline-d13**.

Data Presentation

The key quantitative data for 2-Ethyl-6-methylaniline and its deuterated analog are summarized below for direct comparison.

Property	2-Ethyl-6-methylaniline	2-Ethyl-6-methylaniline-d13
Molecular Formula	C ₉ H ₁₃ N[1][3]	C ₉ D ₁₃ N
Average Molecular Weight (g/mol)	135.21[4][6]	~148.29
Monoisotopic Mass (Da)	135.1048[2]	~148.1864

Table 1: Comparison of key quantitative data.

Isotope	Symbol	Atomic Mass (Da)
Hydrogen (Protium)	¹ H	1.00782503223[11]
Deuterium	² H or D	2.01410177812[11]

Table 2: Atomic masses of relevant isotopes.

Experimental Protocols & Methodologies

While specific experimental protocols for **2-Ethyl-6-methylaniline-d13** are proprietary to the developing institution, its primary use is as an internal standard in quantitative bioanalysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

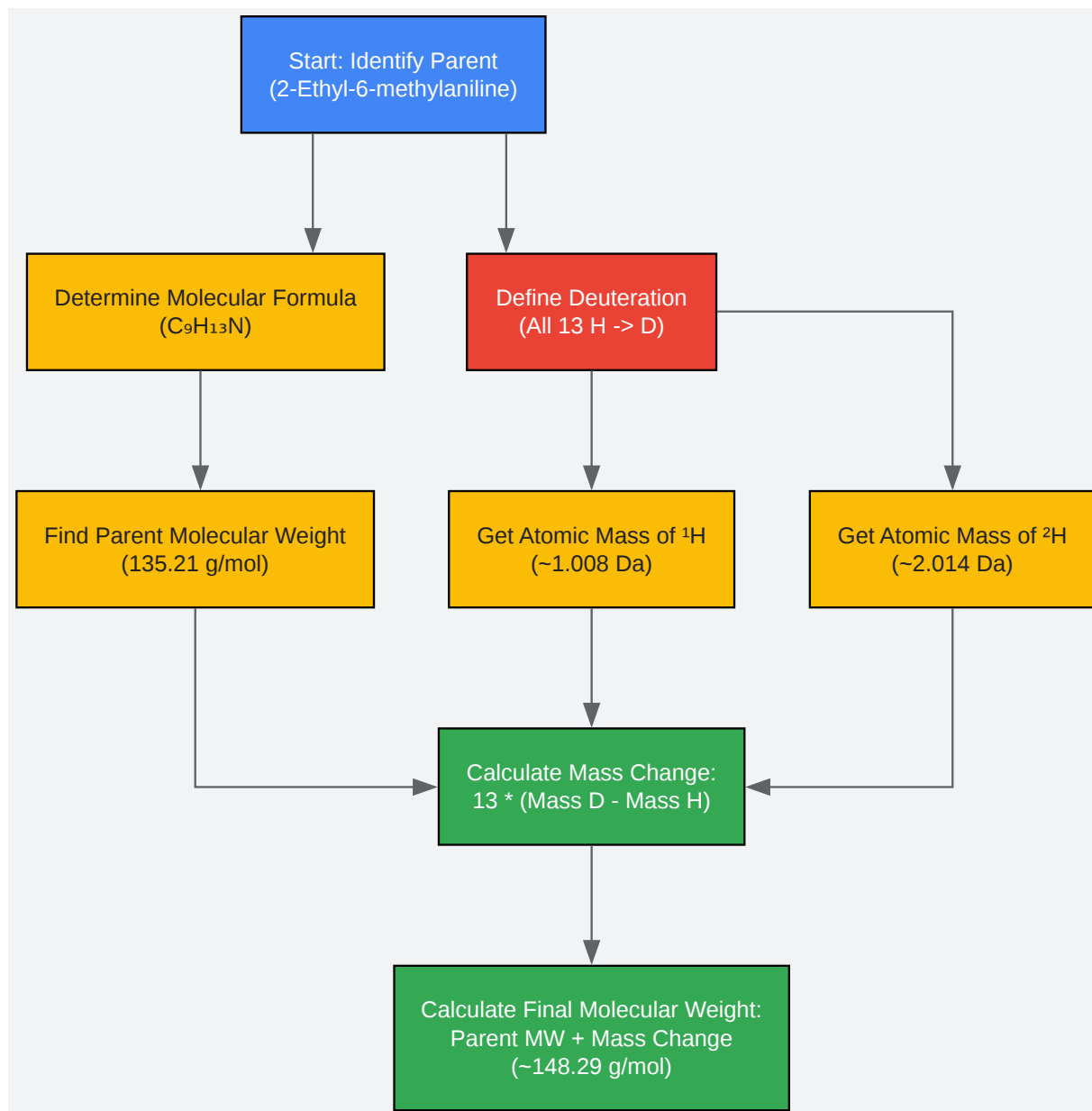
General Protocol for LC-MS/MS Quantification:

- **Sample Preparation:** A biological matrix (e.g., plasma, urine) is spiked with a known concentration of the deuterated internal standard (**2-Ethyl-6-methylaniline-d13**). The analyte (parent compound) and the internal standard are then extracted using methods such as protein precipitation, liquid-liquid extraction, or solid-phase extraction.
- **Chromatographic Separation:** The extracted sample is injected into a High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system. A suitable column (e.g., C18) is used to chromatographically separate the analyte and internal standard from matrix components. Due to the kinetic isotope effect, the deuterated standard may have a slightly different retention time than the parent compound.

- Mass Spectrometric Detection: The column eluent is directed to a tandem mass spectrometer, typically a triple quadrupole (QqQ), operating in Multiple Reaction Monitoring (MRM) mode.
 - Specific precursor-to-product ion transitions are monitored for both the analyte and the internal standard.
 - For the analyte ($C_9H_{13}N$), the precursor ion would be $[M+H]^+$ at m/z 136.1.
 - For the internal standard ($C_9D_{13}N$), the precursor ion would be $[M+H]^+$ at m/z 149.2.
- Quantification: A calibration curve is generated by plotting the ratio of the analyte peak area to the internal standard peak area against known concentrations of the analyte. The concentration of the analyte in the unknown samples is then determined from this curve.

Visualizations

The logical workflow for calculating the molecular weight of a deuterated compound is outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for Molecular Weight Calculation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-ETHYL-6-METHYLANILINE | CAS 24549-06-2 [matrix-fine-chemicals.com]
- 2. 2-Ethyl-6-methylaniline | C₉H₁₃N | CID 32485 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Methyl-6-ethylaniline [lanxess.com]
- 4. chemscene.com [chemscene.com]
- 5. 2-Methyl-6-ethylaniline 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 6. 2-甲基-6-乙基苯胺 ≥98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 2-Ethyl-6-methylaniline(24549-06-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. Benzenamine, 2-ethyl-6-methyl- [webbook.nist.gov]
- 9. Isotopes of hydrogen - Wikipedia [en.wikipedia.org]
- 10. Deuterium - Wikipedia [en.wikipedia.org]
- 11. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Ethyl-6-methylaniline-d₁₃]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b567785#2-ethyl-6-methylaniline-d13-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com